

Solubility of beryllium nitrate tetrahydrate in water and other solvents

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Compound of Interest

Compound Name: *Beryllium nitrate tetrahydrate*

Cat. No.: *B085316*

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Solubility Profile of Beryllium Nitrate Tetrahydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **beryllium nitrate tetrahydrate** in water and other solvents. The information is intended to support research, development, and formulation activities where this compound is utilized. All data is presented in a structured format for clarity and ease of comparison, supplemented by detailed experimental protocols and graphical representations of key processes.

Physicochemical Properties

Beryllium nitrate tetrahydrate, with the chemical formula $\text{Be}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$, is a colorless, deliquescent crystalline solid. It is highly soluble in water and also shows solubility in certain organic solvents. The compound is known to be an oxidizing agent and requires careful handling due to its toxicity.

Quantitative Solubility Data

The solubility of **beryllium nitrate tetrahydrate** has been determined in various solvents, with the most comprehensive data available for its aqueous solubility at different temperatures.

Solubility in Water

The solubility of **beryllium nitrate tetrahydrate** in water increases with temperature. The following table summarizes the available quantitative data.

| Temperature (°C) | Solubility (g/100 g H ₂ O) |
|------------------|--|
| 0 | 98.6 |
| 20 | 107 |
| 30 | 110 |
| 50 | 142 |
| 61 | 184 |

Note: The data point at 20°C is also reported as 1.66×10^6 mg/L, which is equivalent to 166 g/100 g water.[\[1\]](#)[\[2\]](#) This discrepancy may be due to different experimental conditions or reporting standards.

Solubility in Other Solvents

Beryllium nitrate tetrahydrate also exhibits solubility in several organic solvents. The available data is summarized below.

| Solvent | Temperature (°C) | Solubility (g/100 g solvent) | Notes |
|-------------------|------------------|-------------------------------|---------------------|
| Ethanol | - | Very soluble | [3] |
| Diethyl Ether | 20 | 0.31 | [3] |
| Dimethylsulfoxide | 25 | 9 | [3] |

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **beryllium nitrate tetrahydrate**, based on the isothermal shake-flask method followed by gravimetric

analysis. This method is a reliable and widely used technique for measuring the solubility of inorganic salts.

Materials and Equipment

- **Beryllium nitrate tetrahydrate** (analytical grade)
- Deionized water (or other solvent of interest)
- Thermostatically controlled water bath or incubator shaker
- Erlenmeyer flasks with stoppers
- Analytical balance (accurate to ± 0.0001 g)
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm)
- Drying oven
- Desiccator
- Calibrated thermometers
- Appropriate personal protective equipment (gloves, safety glasses, lab coat)

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **beryllium nitrate tetrahydrate** to a series of Erlenmeyer flasks containing a known volume of the solvent (e.g., 50 mL of deionized water). The excess solid is crucial to ensure that saturation is reached.
 - Securely stopper the flasks and place them in a thermostatically controlled shaker set to the desired temperature.
 - Allow the flasks to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure the solution reaches saturation. The equilibration time should be

determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-warmed pipette to prevent crystallization upon cooling.
 - Immediately filter the withdrawn sample using a syringe filter to remove any undissolved microcrystals. The filtration step should be performed quickly to minimize temperature changes.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer the filtered saturated solution into the pre-weighed evaporating dish and record the total weight.
 - Place the evaporating dish in a drying oven set to a temperature below the decomposition temperature of beryllium nitrate (decomposition starts above 100°C). A temperature of 60-70°C is recommended.
 - Dry the sample to a constant weight. This is achieved by periodically removing the dish from the oven, allowing it to cool to room temperature in a desiccator, and weighing it. The process is complete when consecutive weighings are within ± 0.0005 g.
 - The final weight of the evaporating dish with the dry residue represents the mass of the dissolved beryllium nitrate.

Data Calculation

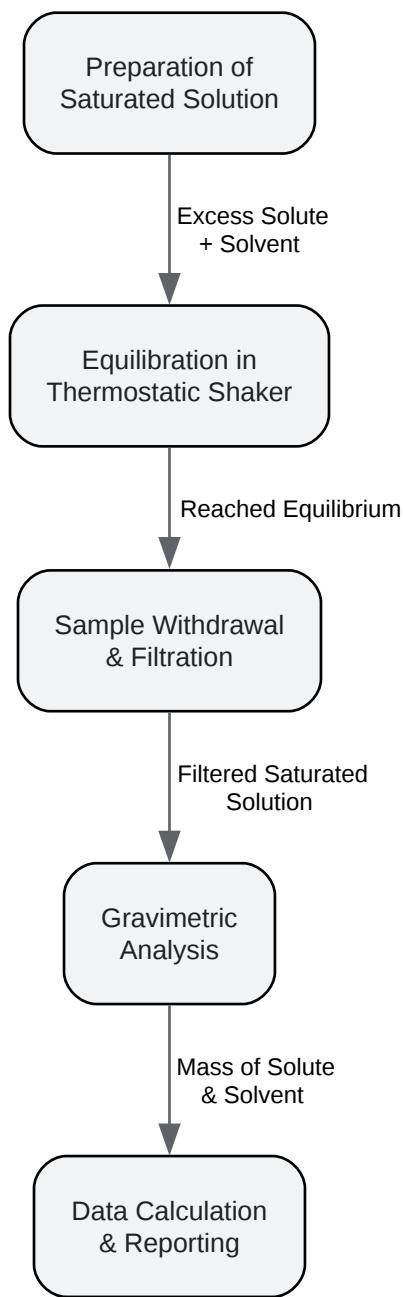
The solubility is calculated using the following formula:

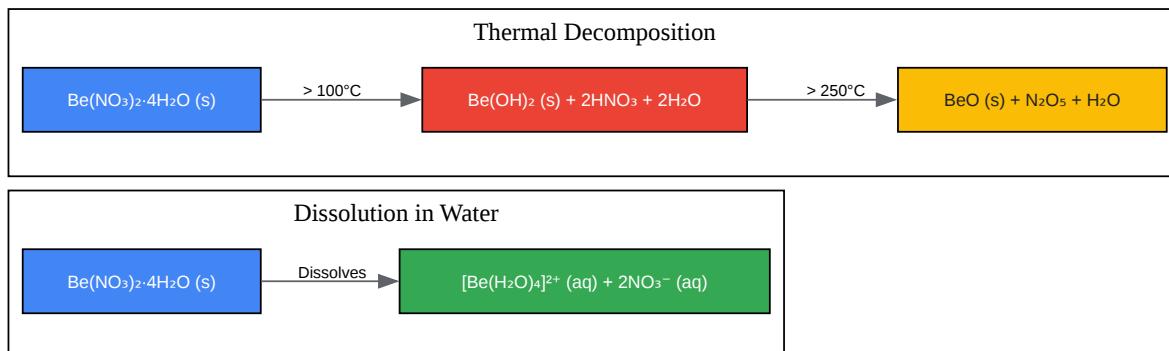
$$\text{Solubility (g/100 g solvent)} = \frac{[(\text{Mass of dish} + \text{dry residue}) - (\text{Mass of empty dish})] / [(\text{Mass of dish} + \text{solution}) - (\text{Mass of dish} + \text{dry residue})]} \times 100$$

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **beryllium nitrate tetrahydrate** solubility.





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